

m-Anisidine: A Comprehensive Technical Guide to Safety, Handling, and Toxicity

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Compound of Interest

Compound Name: *m-Anisidine*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

m-Anisidine (3-methoxyaniline) is a versatile aromatic amine employed as an intermediate in the synthesis of various pharmaceuticals, azo dyestuffs, and liquid crystal materials.^[1] Its utility, however, is counterbalanced by significant health and environmental hazards that necessitate a thorough understanding and implementation of stringent safety protocols. This guide provides an in-depth analysis of the safety, handling, and toxicity of **m-Anisidine**, moving beyond mere procedural lists to explain the rationale behind each safety recommendation. Every protocol herein is designed as a self-validating system to ensure the protection of laboratory personnel and the environment.

Chemical and Physical Properties

A foundational understanding of **m-Anisidine**'s physical and chemical characteristics is paramount for its safe handling and for anticipating its behavior under various laboratory conditions. Commercial samples of this pale yellow or amber oily liquid may appear brown due to air oxidation.^[2] It is known to be sensitive to prolonged exposure to air and light.^{[1][3]}

Property	Value	Source(s)
Molecular Formula	C ₇ H ₉ NO	[4]
Molar Mass	123.15 g/mol	[5]
Appearance	Pale yellow or amber oily liquid	[2][6]
Odor	Rotten-egg like, fishy	[1][6]
Melting Point	-1 to 1 °C (30.2 to 33.8 °F)	[4][6]
Boiling Point	250 - 251 °C (482 - 483.8 °F)	[2][6]
Flash Point	126 °C (258.8 °F)	[6]
Density	1.096 g/mL at 20 °C	[2]
Solubility in Water	Slightly soluble (<0.1 g/100 mL at 19 °C)	[3][4]
Vapor Pressure	0.0209 mmHg at 25 °C	[4]

Hazard Identification and Toxicological Profile

m-Anisidine presents a significant toxicological risk through multiple exposure routes. It is classified as harmful if swallowed or inhaled and toxic in contact with skin.[6] Prolonged or repeated exposure may cause damage to organs.[6][7]

Acute Effects:

- Methemoglobinemia: A primary and critical acute effect of exposure to **m-Anisidine**, as with many aromatic amines, is the formation of methemoglobin in the blood.[8] This condition impairs the oxygen-carrying capacity of red blood cells, leading to cyanosis (a bluish discoloration of the skin), headaches, dizziness, cardiac dysrhythmia, a drop in blood pressure, and in severe cases, spasms.[3][7] The onset of these symptoms can be delayed for 2 to 4 hours or longer after exposure.[3][7]
- Irritation: **m-Anisidine** is a known irritant, causing serious eye irritation, skin irritation, and respiratory tract irritation.

Chronic Effects:

- Organ Damage: Prolonged or repeated exposure to **m-Anisidine** may cause damage to organs.[6][7]
- Sensitization: There is evidence to suggest that **m-Anisidine** may cause skin and respiratory sensitization in some individuals.
- Carcinogenicity: While **m-Anisidine** is not classified as a carcinogen by IARC, related compounds like o-anisidine are suspected of causing cancer.[7][9] Therefore, it is prudent to handle **m-Anisidine** with the precautions appropriate for a potential carcinogen.
- Mutagenicity: Mutagenic effects have been reported for **m-Anisidine**.[1][7]

Ecotoxicity:

m-Anisidine is very toxic to aquatic life, with long-lasting effects. It is not readily biodegradable.[10][11] Therefore, it is imperative to prevent its release into the environment.[7][12]

Safe Handling and Storage

A systematic approach to handling and storage is essential to minimize the risk of exposure to **m-Anisidine**.

Engineering Controls:

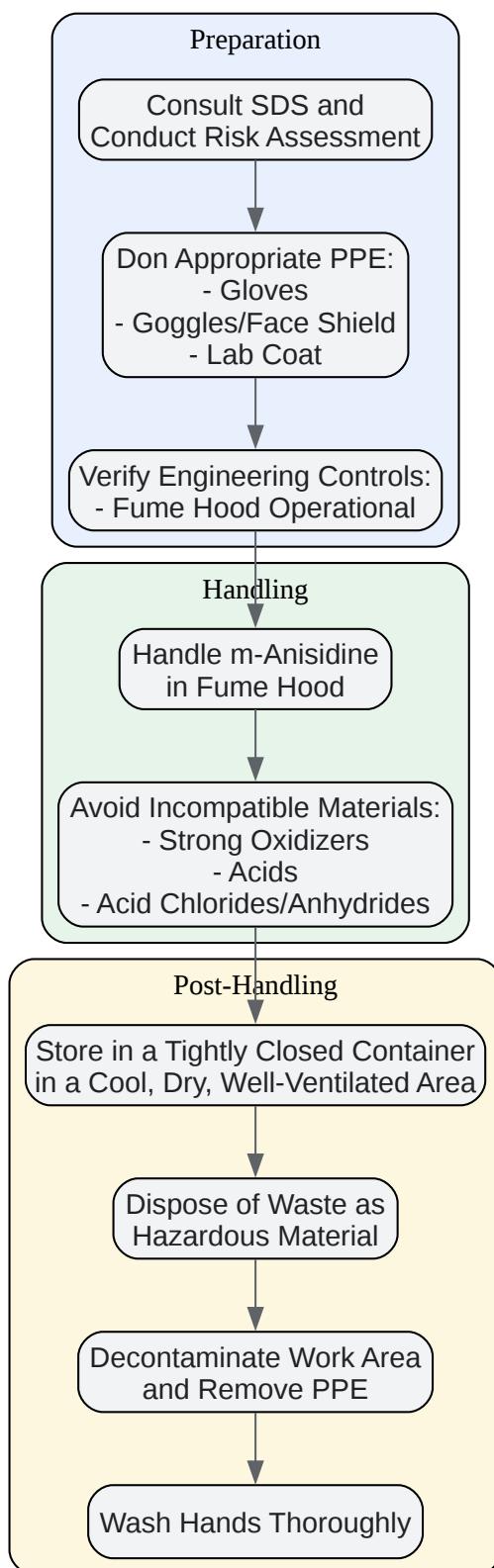
The primary line of defense is to handle **m-Anisidine** in a well-ventilated area, preferably within a chemical fume hood, to prevent the formation and inhalation of vapors.[6][12]

Personal Protective Equipment (PPE):

The selection of appropriate PPE is critical due to the high toxicity of **m-Anisidine** upon skin contact.

- Hand Protection: Wear protective gloves. Given the nature of the chemical, consult with glove manufacturers for breakthrough times and select gloves made of a material resistant to **m-Anisidine**.

- Eye and Face Protection: Use chemical goggles or a face shield to protect against splashes. Eye protection should comply with OSHA 29 CFR 1910.133 or European Standard EN166. [\[6\]](#)
- Skin and Body Protection: Wear a lab coat or a chemical-resistant suit to prevent skin contact. Do not allow clothing wet with the material to remain in contact with the skin.
- Respiratory Protection: If working outside of a fume hood or if there is a risk of inhalation, use a NIOSH-approved respirator with an organic vapor cartridge.[\[12\]](#) Respirator use must comply with OSHA 29 CFR 1910.134 or European Standard EN 149.[\[6\]](#)

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Caption: A logical workflow for the safe handling of **m-Anisidine**.

Storage Requirements:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[6][7]
- Protect from direct sunlight.[6]
- Store away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.[1][3][6]

Hygiene Practices:

- Do not eat, drink, or smoke when using this product.[12]
- Wash hands thoroughly after handling.[7]
- Contaminated work clothing should not be allowed out of the workplace.

Emergency Procedures

Prompt and appropriate action is crucial in the event of an emergency involving **m-Anisidine**.

First Aid Measures:

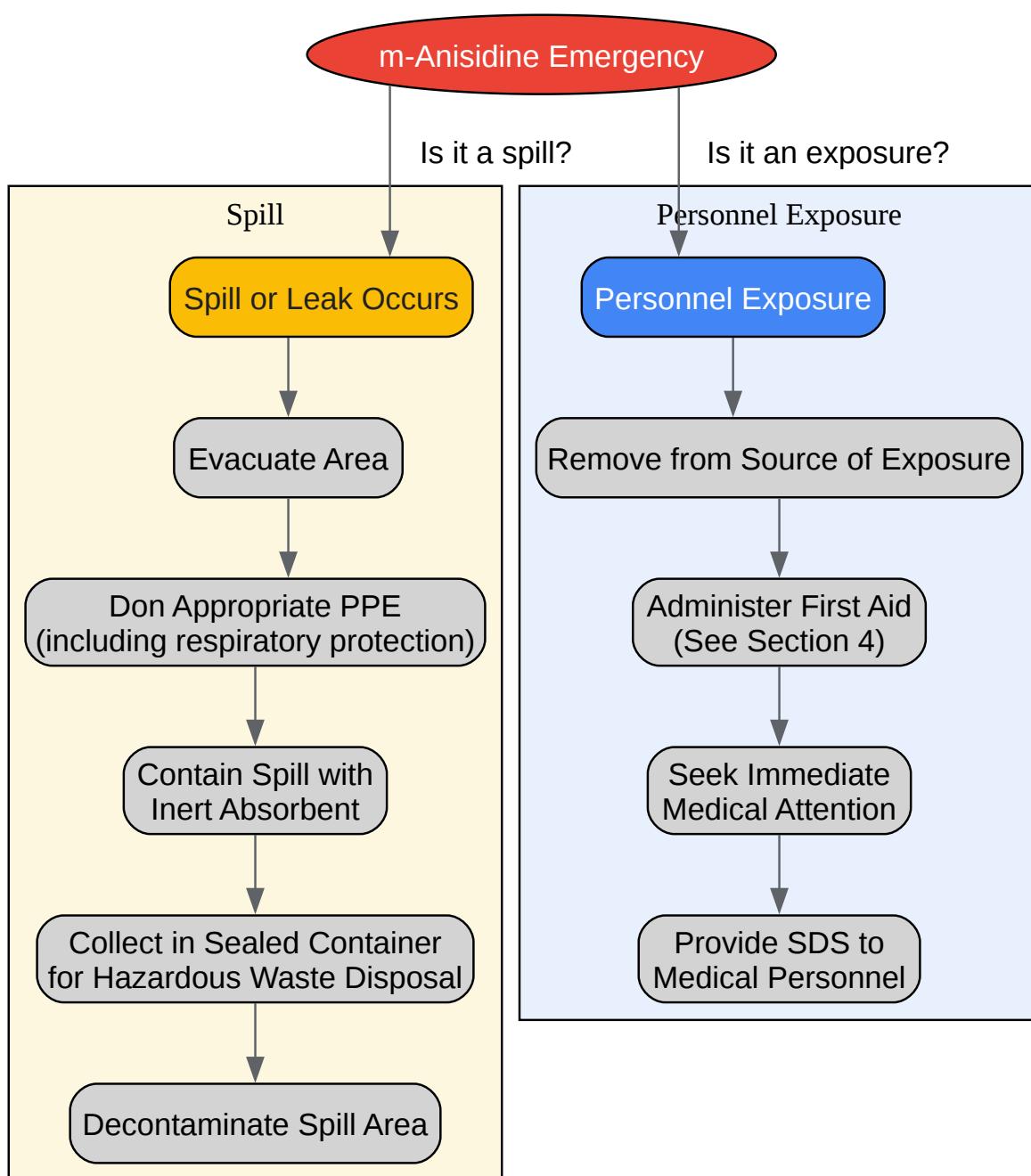
- General Advice: Show the safety data sheet to the attending medical professional.[5][7] Immediate medical attention is required in all cases of significant exposure.[6]
- Inhalation: Remove the individual to fresh air. If not breathing, give artificial respiration.[5][6]
- Skin Contact: Immediately wash off with plenty of water for at least 15 minutes.[6] Remove contaminated clothing.[12]
- Eye Contact: Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes.[6]
- Ingestion: Do NOT induce vomiting.[6] Rinse mouth with water and call a physician or poison control center immediately.[6][12]

Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[5][7]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[12]
- Hazards from Combustion: Thermal decomposition can lead to the release of irritating gases and vapors, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO2).[6][7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][12]

Accidental Release Measures:

- Personal Precautions: Evacuate personnel to a safe area.[6] Wear appropriate personal protective equipment, including respiratory protection.[5][7]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so.[5][7] Do not let the product enter drains, as it is very toxic to aquatic organisms.[6][7]
- Containment and Cleanup: Soak up with inert absorbent material (e.g., sand, earth, vermiculite) and collect for disposal in a suitable, closed container.[6]

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Caption: A decision tree for emergency response to **m-Anisidine** incidents.

Disposal Considerations

Waste material must be disposed of as hazardous waste in accordance with local, regional, and national regulations.^{[6][7]} Do not mix with other waste.^[7] Offer surplus and non-recyclable solutions to a licensed disposal company.^[5]

Conclusion

m-Anisidine is a chemical that demands respect and careful handling. Its utility in scientific research and development is undeniable, but the potential for significant harm to both individuals and the environment necessitates a comprehensive and proactive approach to safety. By understanding the underlying reasons for safety protocols—from its rapid dermal absorption to its high aquatic toxicity—researchers can create a safer laboratory environment. Adherence to the guidelines presented in this document, including the consistent use of engineering controls and appropriate personal protective equipment, is essential for mitigating the risks associated with this compound.

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